

ML179 versus ML180: A Comparative Analysis of LRH-1 Inverse Agonists

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML 179

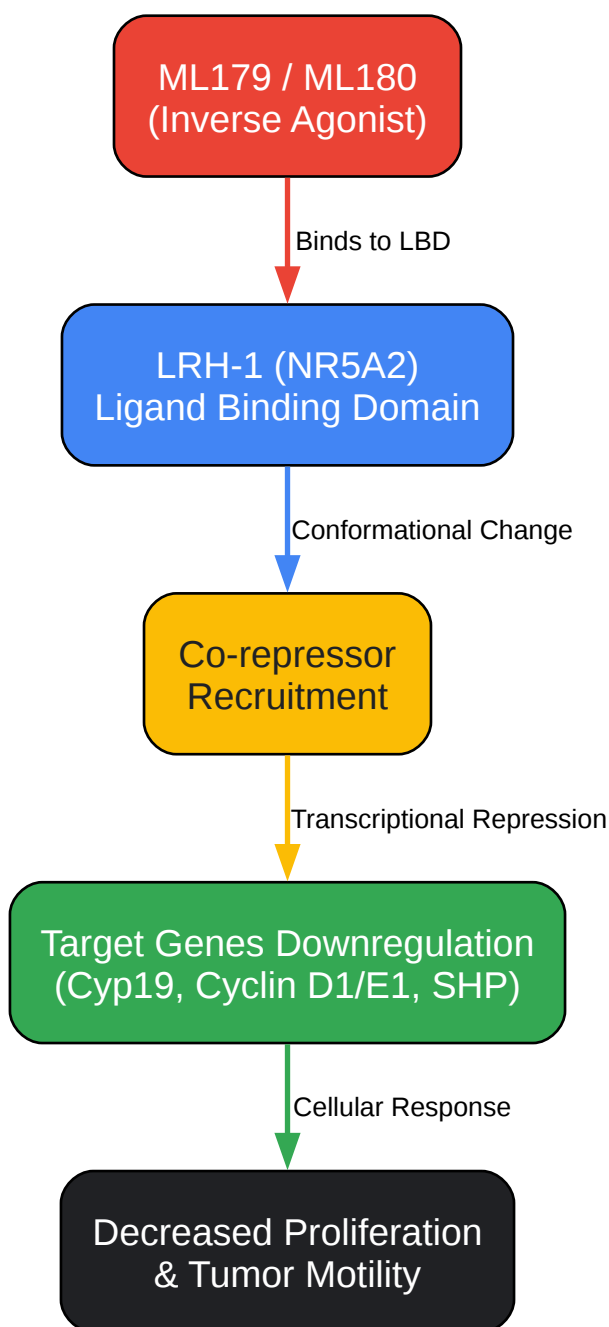
Cat. No.: B1191903

[Get Quote](#)

Introduction and Mechanistic Overview

Liver Receptor Homolog-1 (LRH-1; NR5A2) is an orphan nuclear receptor that plays a critical role in cholesterol metabolism, bile acid homeostasis, and the acute-phase inflammatory response. More recently, LRH-1 has emerged as a major driver in the progression of several malignancies, including estrogen receptor (ER)-positive and ER-negative breast cancers, as well as pancreatic and intestinal cancers [1]. LRH-1 promotes tumor proliferation and metastasis by upregulating target genes such as Cyp19 (aromatase), Cyclin D1, and Cyclin E1.

Targeting LRH-1 has historically been challenging due to its large, lipophilic ligand-binding domain (LBD). However, high-throughput screening and structure-guided optimization led to the discovery of the first-in-class small molecule inverse agonists: ML179 (SR-1309) and ML180 (SR1848) [2]. Unlike traditional antagonists that merely block agonist binding, these inverse agonists actively repress basal LRH-1 transcription. They achieve this by inducing a conformational change in the LRH-1 LBD that evicts co-activators and recruits co-repressors, effectively shutting down the expression of proliferative target genes [3].



[Click to download full resolution via product page](#)

Diagram 1: Mechanistic pathway of LRH-1 transcriptional repression by ML179 and ML180.

Comparative Performance: Potency vs. Efficacy

When selecting between ML179 and ML180 for in vitro or in vivo studies, researchers must navigate a classic pharmacological tradeoff: binding potency versus maximum transcriptional efficacy [2].

- **ML179** (PubChem CID 45100448): Exhibits a superior binding affinity and potency, with an IC_{50} of 320 nM. However, its maximum transcriptional repression plateaus at 40%. This suggests that while ML179 binds tightly to the LBD deep pocket, the resulting conformational shift is only partially effective at stabilizing the co-repressor complex.
- **ML180** (PubChem CID 3238389): Demonstrates a lower binding potency ($IC_{50} = 3.7 \mu M$) but achieves a significantly higher maximum repression of 64%. Furthermore, ML180 has been shown to induce the rapid cytoplasmic translocation and degradation of LRH-1, providing a robust phenotypic halt to cell proliferation in models like Huh-7 and MDA-MB-231 [3].

Both compounds demonstrate excellent selectivity, showing no significant activity against the closely related Steroidogenic Factor-1 (SF-1; NR5A1) at concentrations up to 10 μM .

Quantitative Data Comparison

Property / Metric	ML179 (SR-1309)	ML180 (SR1848)
Primary Target	LRH-1 (NR5A2)	LRH-1 (NR5A2)
IC_{50} (Potency)	0.32 μM (320 nM)	3.7 μM
Maximum Repression (Efficacy)	40%	64%
SF-1 (NR5A1) Cross-reactivity	Inactive ($IC_{50} > 10 \mu M$)	Inactive ($IC_{50} > 10 \mu M$)
Cellular Phenotype	Anti-proliferative (MDA-MB-231)	Anti-proliferative, LRH-1 degradation (Huh-7, MDA-MB-231)
Molecular Weight	352.4 g/mol	388.9 g/mol

Experimental Protocols & Methodologies

To ensure self-validating and reproducible results, the following protocols outline the standard methodologies for evaluating the pharmacological profiles of ML179 and ML180.

Protocol 1: In Vitro Cyp19-Promoter Luciferase Reporter Assay

This assay determines the IC₅₀ and maximum efficacy of the inverse agonists by measuring their ability to repress LRH-1-driven transcription.

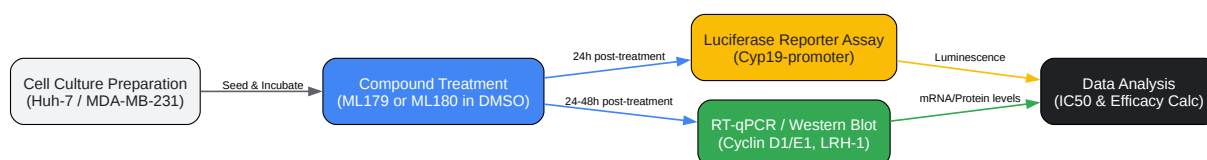
- **Cell Seeding:** Plate HEK293T cells in 384-well white opaque plates at a density of 1×10^4 cells/well in DMEM supplemented with 10% charcoal-stripped FBS (to remove endogenous hormones).
- **Transient Transfection:** After 24 hours, co-transfect cells using Lipofectamine 3000 with:
 - A plasmid expressing full-length human LRH-1.
 - A firefly luciferase reporter plasmid driven by the Cyp19 (aromatase) promoter.
 - A constitutively active Renilla luciferase plasmid (internal control for transfection efficiency and cell viability).
- **Compound Treatment:** 6 hours post-transfection, treat cells with a 10-point dose-response titration of ML179 or ML180 (ranging from 10 nM to 30 μ M). Use 0.1% DMSO as the vehicle control. Causality Note: Include an SF-1 transfected well treated with the same compounds as a negative counterscreen to validate selectivity.
- **Detection:** 24 hours post-treatment, lyse cells and measure luminescence using a Dual-Luciferase Reporter Assay System.
- **Data Normalization:** Normalize Firefly signals to Renilla signals to rule out compound toxicity. Calculate IC₅₀ using non-linear regression (curve fit) in GraphPad Prism.

Protocol 2: Endogenous Gene Repression and Proliferation Assay

This protocol validates the physiological efficacy of the compounds in a native cancer cell line.

- **Cell Culture:** Seed Huh-7 (hepatoma) or MDA-MB-231 (breast cancer) cells in 6-well plates at 3×10^5 cells/well.
- **Dosing:** Treat cells with 5 μ M of ML180 or 1 μ M of ML179 (concentrations chosen based on their respective IC₅₀ values) for 24 to 48 hours.

- **RNA Extraction & RT-qPCR:** Extract total RNA using TRIzol reagent. Synthesize cDNA and perform qPCR targeting Cyclin D1, Cyclin E1, and SHP. Normalize to GAPDH. Causality Note: ML180 treatment should yield a >50% reduction in Cyclin D1/E1 mRNA, validating its high-efficacy profile.
- **Proliferation Readout:** In parallel, utilize an MTT or CellTiter-Glo assay on 96-well plates to quantify the reduction in cellular viability and proliferation over 72 hours.



[Click to download full resolution via product page](#)

Diagram 2: Experimental workflow for evaluating LRH-1 inverse agonists.

Application Scientist Insights: Choosing the Right Probe

The selection between ML179 and ML180 hinges entirely on the specific demands of your experimental model.

When to use ML179: ML179 is the optimal choice for structural biology studies, competitive binding assays, or biophysical characterizations (e.g., Surface Plasmon Resonance or Isothermal Titration Calorimetry). Its high affinity (320 nM) ensures stable occupancy of the LRH-1 LBD, making it an excellent structural probe. However, because its maximum repression is capped at 40%, it may fail to elicit a strong phenotypic response in highly aggressive, LRH-1-overexpressing cancer lines.

When to use ML180: For phenotypic assays, in vivo tumor xenograft models, or transcriptomic profiling, ML180 is the superior candidate. Despite requiring a higher working concentration (typically 1–5 μM in vitro), its 64% transcriptional repression is sufficient to cross the threshold required to halt the cell cycle. Furthermore, ML180's unique ability to induce the rapid degradation of the LRH-1 protein itself ensures a sustained blockade of the oncogenic signaling cascade [3].

Formulation Warning: Both compounds are highly lipophilic. For in vitro studies, stock solutions must be prepared in 100% DMSO (stored at -80°C) and diluted such that the final DMSO concentration in the culture media does not exceed 0.1% to prevent solvent-induced cytotoxicity.

References

- Liver receptor homolog-1: structures, related diseases, and drug discovery. National Center for Biotechnology Information (PMC). Available at: [\[Link\]](#)
- Discovery of Inverse Agonists for the Liver Receptor Homologue-1 (LRH1; NR5A2). Busby S, Nuhant P, Cameron M, et al. Probe Reports from the NIH Molecular Libraries Program. Available at: [\[Link\]](#)
- Antiproliferation Activity of a Small Molecule Repressor of Liver Receptor Homolog 1. Corzo CA, Mari Y, Chang MR, et al. Molecular Pharmacology, 2015. Available at: [\[Link\]](#)
- To cite this document: BenchChem. [ML179 versus ML180: A Comparative Analysis of LRH-1 Inverse Agonists]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191903/docs#ml179-versus-ml180-a-comparative-analysis-of-lrh-1-inverse-agonists\]](https://www.benchchem.com/product/b1191903/docs#ml179-versus-ml180-a-comparative-analysis-of-lrh-1-inverse-agonists)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)